

Application of Fluometuron-d6 in Environmental Monitoring Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: Fluometuron-d6

Cat. No.: B12403948

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Introduction

Fluometuron is a phenylurea herbicide used to control annual grasses and broadleaf weeds, primarily in cotton cultivation.[1] Its potential for off-site transport and persistence in soil and water necessitates accurate and reliable monitoring methods to assess its environmental fate and potential risks.[1][2] Isotope dilution mass spectrometry (IDMS) is a powerful analytical technique that provides high accuracy and precision for the quantification of organic micropollutants in complex environmental matrices.[3] This is achieved by using a stable isotopically labeled internal standard, such as **Fluometuron-d6**, which has chemical and physical properties nearly identical to the native analyte.[4]

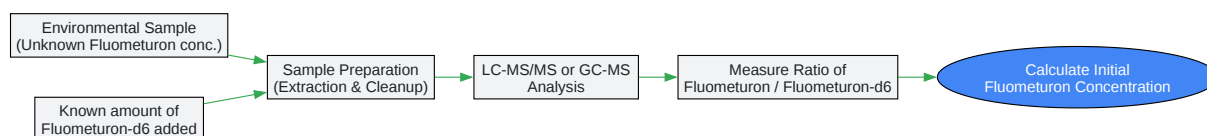
Fluometuron-d6, in which six hydrogen atoms are replaced by deuterium, serves as an ideal internal standard for the quantitative analysis of fluometuron. Its use in conjunction with liquid chromatography-tandem mass spectrometry (LC-MS/MS) or gas chromatography-mass spectrometry (GC-MS) allows for the correction of matrix effects, variations in extraction recovery, and instrumental drift, leading to highly reliable data.

These application notes provide detailed protocols for the use of **Fluometuron-d6** in the analysis of soil and water samples, along with a summary of relevant quantitative data and visualizations of the analytical workflows.

Principle of Isotope Dilution using Fluometuron-d6

The core principle of isotope dilution is the addition of a known amount of the isotopically labeled standard (**Fluometuron-d6**) to the environmental sample at the beginning of the analytical procedure. The labeled standard and the native analyte (Fluometuron) are assumed to behave identically throughout extraction, cleanup, and analysis. By measuring the ratio of the native analyte to the labeled standard in the final extract using a mass spectrometer, the initial concentration of the native analyte in the sample can be accurately determined, irrespective of losses during sample preparation.

Logical Relationship of Isotope Dilution



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Caption: Isotope dilution workflow using **Fluometuron-d6**.

Experimental Protocols

Analysis of Fluometuron in Water Samples using Fluometuron-d6 by LC-MS/MS

This protocol is adapted from established EPA methods for pesticide analysis in water and incorporates the use of **Fluometuron-d6** as an internal standard for enhanced accuracy.

a. Materials and Reagents

- Fluometuron analytical standard (≥99.5% purity)
- **Fluometuron-d6** internal standard (≥98% isotopic purity)

- Acetonitrile (HPLC or LC-MS grade)
- Methanol (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water (18.2 MΩ·cm)
- Solid-phase extraction (SPE) cartridges (e.g., C18, 500 mg, 6 mL)

b. Preparation of Standard Solutions

- Primary Stock Solutions (1000 µg/mL): Accurately weigh approximately 10 mg of Fluometuron and **Fluometuron-d6** into separate 10 mL volumetric flasks. Dissolve in and bring to volume with methanol. Store at -20°C.
- Intermediate Standard Solutions (10 µg/mL): Dilute the primary stock solutions with methanol to prepare intermediate standards.
- Working Standard Solutions: Prepare a series of calibration standards by diluting the intermediate Fluometuron standard with a mixture of acetonitrile and water (e.g., 50:50, v/v) to achieve concentrations ranging from 0.1 to 100 ng/mL.
- Internal Standard Spiking Solution (1 µg/mL): Dilute the intermediate **Fluometuron-d6** standard with methanol.

c. Sample Preparation and Extraction

- Collect 500 mL of water sample in a clean glass bottle.
- Add a known amount of **Fluometuron-d6** internal standard spiking solution to the water sample to achieve a final concentration of, for example, 100 ng/L.
- Condition the SPE cartridge by passing 5 mL of methanol followed by 5 mL of ultrapure water.
- Load the spiked water sample onto the SPE cartridge at a flow rate of approximately 5-10 mL/min.

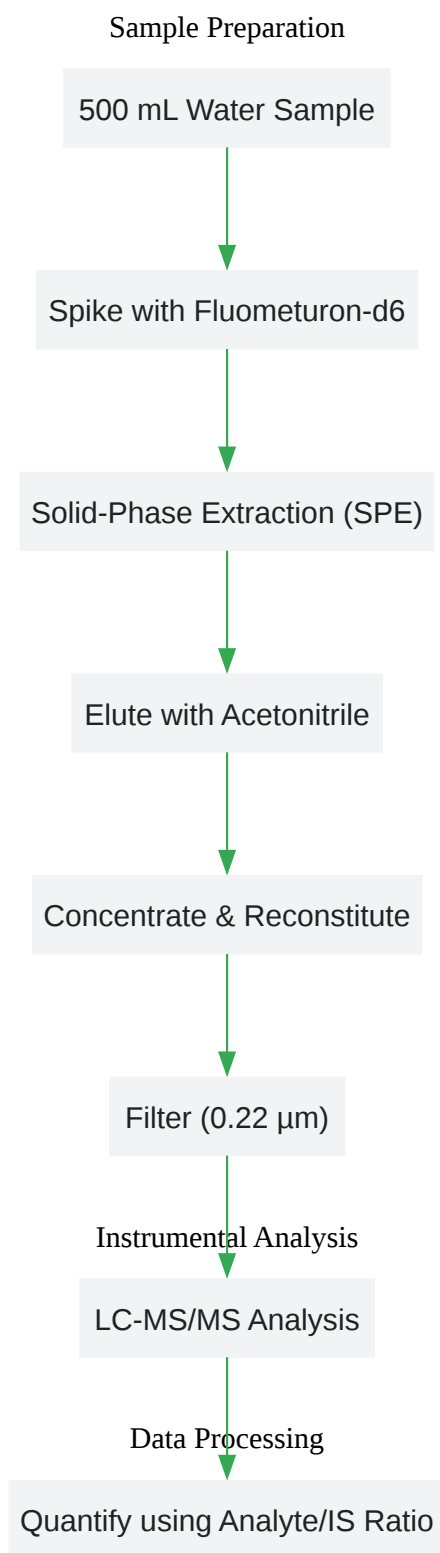
- After loading, wash the cartridge with 5 mL of ultrapure water to remove interferences.
- Dry the cartridge under vacuum for 10-15 minutes.
- Elute the analytes from the cartridge with 2 x 5 mL of acetonitrile.
- Concentrate the eluate to approximately 0.5 mL under a gentle stream of nitrogen at 40°C.
- Reconstitute the extract to a final volume of 1 mL with the initial mobile phase composition.
- Filter the extract through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

d. LC-MS/MS Instrumental Parameters

Parameter	Setting
LC System	
Column	C18 reverse-phase column (e.g., 100 mm × 2.1 mm, 2.6 µm)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient	5% B to 95% B over 10 minutes, hold for 2 minutes, then return to initial conditions and equilibrate
Flow Rate	0.3 mL/min
Injection Volume	10 µL
Column Temperature	40°C
MS/MS System	
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Source Temperature	150°C
Desolvation Temperature	400°C
MRM Transitions	
Fluometuron	Precursor ion: m/z 233.1 → Product ions: m/z 72.1 (quantifier), m/z 160.0 (qualifier)
Fluometuron-d6	Precursor ion: m/z 239.1 → Product ions: m/z 78.1 (quantifier)

Note: The specific MRM transitions for **Fluometuron-d6** should be optimized based on the deuteration pattern and instrument response.

Analytical Workflow for Water Samples



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Caption: Workflow for Fluometuron analysis in water.

Analysis of Fluometuron in Soil Samples using Fluometuron-d6 by LC-MS/MS

This protocol is adapted from established EPA methods for pesticide analysis in soil and incorporates the use of **Fluometuron-d6** as an internal standard.

a. Materials and Reagents

- Same as for water analysis, plus:
- Anhydrous sodium sulfate
- QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate)
- Dispersive SPE (d-SPE) sorbents (e.g., PSA, C18)

b. Preparation of Standard Solutions

- Same as for water analysis.

c. Sample Preparation and Extraction (QuEChERS Method)

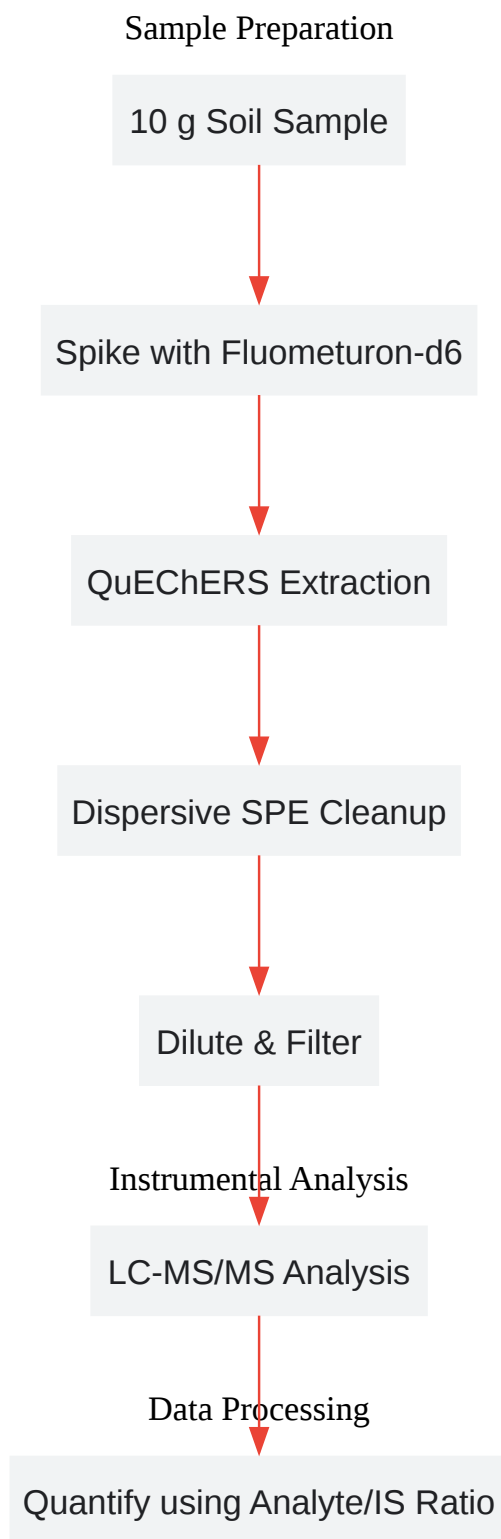
- Weigh 10 g of homogenized soil into a 50 mL centrifuge tube.
- Add 10 mL of ultrapure water to the soil and vortex to create a slurry.
- Add a known amount of **Fluometuron-d6** internal standard spiking solution to the slurry.
- Add 10 mL of acetonitrile.
- Add the QuEChERS extraction salts, cap the tube, and shake vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube containing PSA and C18 sorbents.
- Vortex for 30 seconds and then centrifuge at 4000 rpm for 5 minutes.

- Take an aliquot of the cleaned-up extract and dilute it with the initial mobile phase.
- Filter the extract through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

d. LC-MS/MS Instrumental Parameters

- Same as for water analysis.

Analytical Workflow for Soil Samples



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Caption: Workflow for Fluometuron analysis in soil.

Data Presentation

The following tables summarize typical method validation and performance data for the analysis of Fluometuron using an isotope dilution approach with **Fluometuron-d6**. The data is representative of what can be achieved with the described protocols.

Table 1: Method Validation Parameters for Fluometuron in Water

Parameter	Result	Reference
Linearity (r^2)	> 0.99	
Limit of Quantification (LOQ)	0.05 µg/L	
Accuracy (Recovery %)	85-115%	
Precision (RSD %)	< 15%	

Table 2: Method Validation Parameters for Fluometuron in Soil

Parameter	Result	Reference
Linearity (r^2)	> 0.99	
Limit of Quantification (LOQ)	0.01 mg/kg	
Accuracy (Recovery %)	80-110%	
Precision (RSD %)	< 20%	

Conclusion

The use of **Fluometuron-d6** as an internal standard in isotope dilution mass spectrometry provides a robust and reliable method for the quantitative analysis of Fluometuron in environmental matrices. The detailed protocols provided for water and soil analysis, based on established methodologies, offer a framework for researchers to implement this highly accurate analytical approach. The inherent advantages of isotope dilution, including the effective compensation for matrix effects and procedural losses, ensure the generation of high-quality data essential for environmental monitoring and risk assessment of this widely used herbicide.

The validation parameters presented demonstrate the expected performance of these methods, highlighting their suitability for routine and research applications.

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